

Application Notes and Protocols: Methyl 4-acetamido-2-hydroxybenzoate as a Chemical Intermediate

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Compound of Interest

Compound Name: *Methyl 4-acetamido-2-hydroxybenzoate*

Cat. No.: *B132618*

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Abstract

Methyl 4-acetamido-2-hydroxybenzoate is a versatile chemical intermediate with significant applications in the pharmaceutical industry. Its unique structure, featuring a salicylic acid backbone with acetamido and methyl ester functionalities, makes it a valuable precursor for the synthesis of a variety of bioactive molecules. This document provides detailed application notes and experimental protocols for the use of **Methyl 4-acetamido-2-hydroxybenzoate**, with a focus on its role in the synthesis of gastrointestinal prokinetic agents and other pharmacologically relevant compounds.

Chemical Properties and Spectroscopic Data

Methyl 4-acetamido-2-hydroxybenzoate is a light brown solid.^[1] Key chemical and physical properties are summarized in the table below.

Property	Value	Reference
CAS Number	4093-28-1	[2]
Molecular Formula	C ₁₀ H ₁₁ NO ₄	[2]
Molecular Weight	209.20 g/mol	[2]
Melting Point	146-147 °C	[3]
Appearance	Light Brown Solid	[1]
Storage	2-8°C, Refrigerator, Inert atmosphere	[3] [4]

Spectroscopic Data:

Spectrum Type	Data	Reference
¹ H-NMR (CDCl ₃)	δ 10.86 (s, 1H), 7.78 (d, J=8.6 Hz, 1H), 7.23 (s, 1H), 7.16 (br s, 1H), 7.10 (d, J=8.6 Hz, 1H), 3.92 (s, 3H), 2.19 (s, 3H)	[5] [6]
Mass Spectrum (m/z)	208 (MH) ⁺	[5] [6]
¹³ C-NMR (Predicted)	Data not explicitly found in search results, but would be predicted based on the structure.	
IR (Predicted)	Data not explicitly found in search results, but would show characteristic peaks for O-H, N-H, C=O (ester and amide), and aromatic C-H and C=C bonds.	

Synthesis of Methyl 4-acetamido-2-hydroxybenzoate

A common and high-yielding synthesis of **Methyl 4-acetamido-2-hydroxybenzoate** involves the acetylation of Methyl 4-amino-2-hydroxybenzoate.[5][6]

Experimental Protocol: Synthesis of Methyl 4-acetamido-2-hydroxybenzoate

Materials:

- Methyl 4-amino-2-hydroxybenzoate (50.7 g, 303.6 mmol)
- Ethyl acetate (750 mL)
- Water (250 mL)
- Sodium bicarbonate (34.9 g, 415.5 mmol)
- Acetyl chloride (29.7 mL, 415.5 mmol)
- Brine
- Anhydrous sodium sulfate

Procedure:

- In a suitable reaction vessel, dissolve Methyl 4-amino-2-hydroxybenzoate in ethyl acetate.
- Add a solution of sodium bicarbonate in water to the reaction mixture.
- Cool the mixture to 0°C with continuous stirring.
- Slowly add acetyl chloride to the cooled mixture over a period of 15 minutes.
- Allow the reaction mixture to gradually warm to room temperature and continue stirring for 2 hours.
- After the reaction is complete, separate the organic and aqueous layers.
- Wash the organic layer with brine and dry it over anhydrous sodium sulfate.

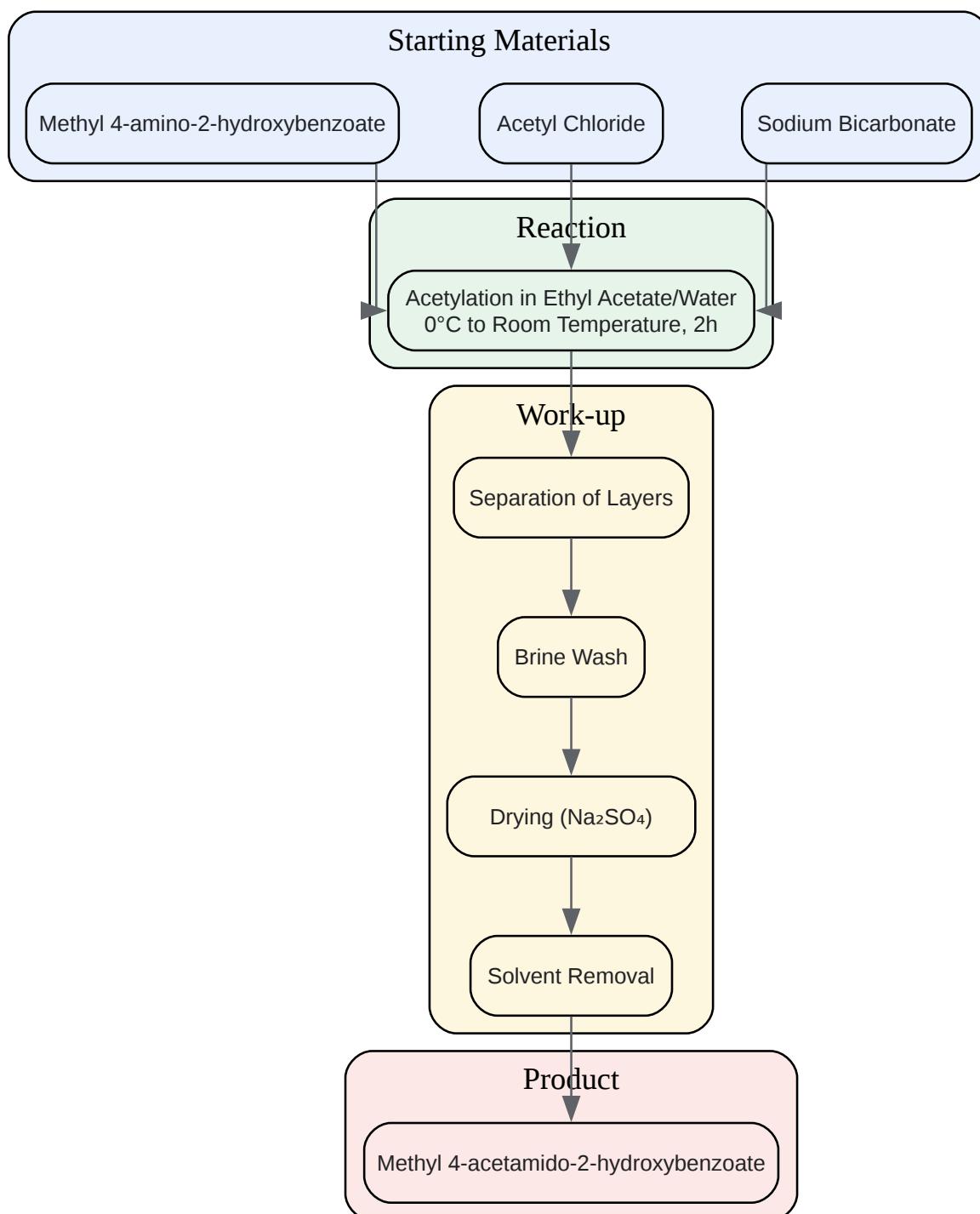
- Remove the solvent under reduced pressure to obtain the crude product.
- The resulting white solid is **methyl 4-acetamido-2-hydroxybenzoate**.

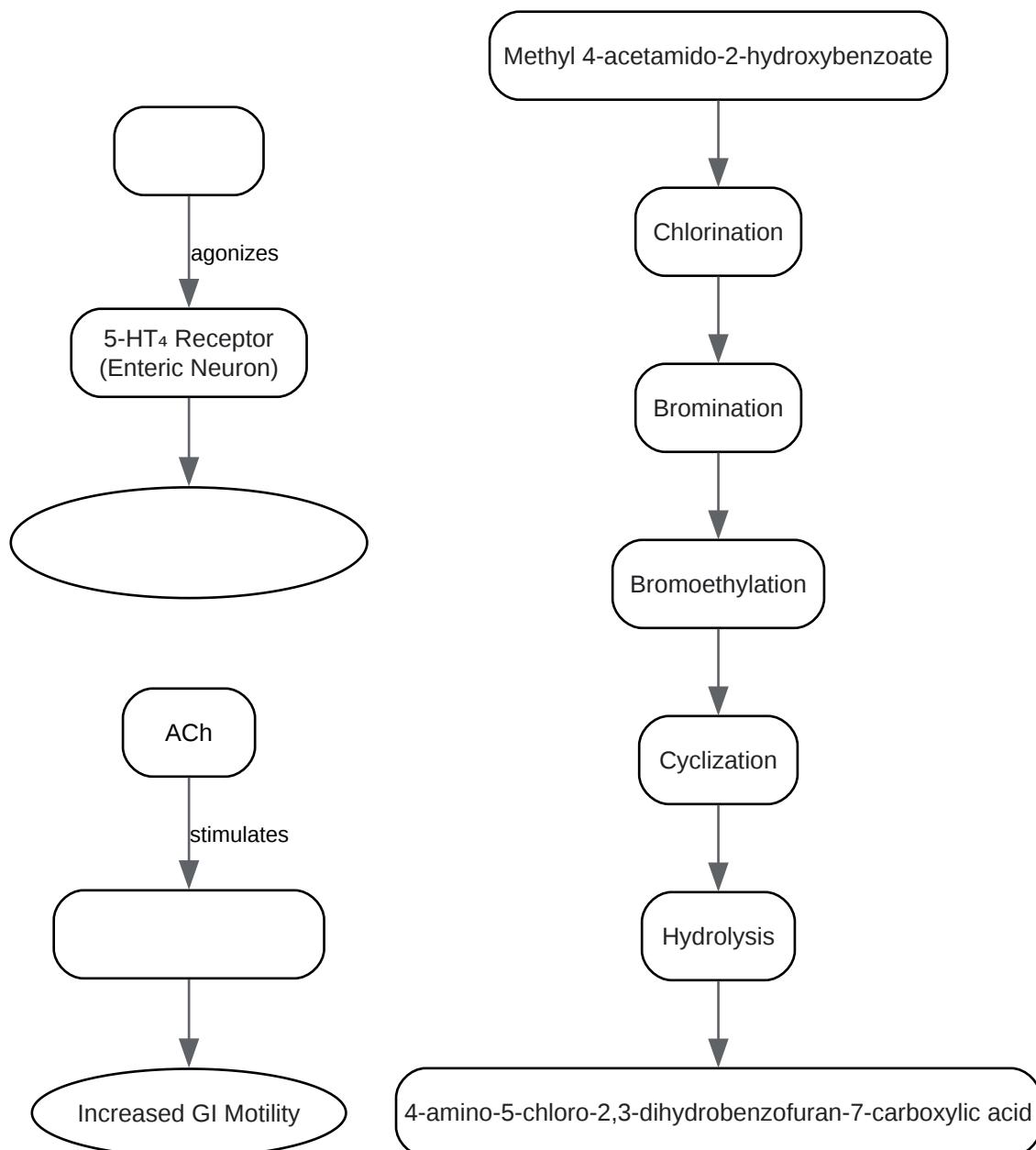
Quantitative Data:

Parameter	Value	Reference
Yield	63.5 g (99%)	[5] [6]

| Purity | High (based on NMR and MS data) |[\[5\]](#)[\[6\]](#) |

Visualization of Synthesis Workflow:



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